

Compound of Interest

Compound Name: Disperse Red 167
CAS No.: 26850-12-4
Cat. No.: B1346997

A Note on Disperse Red 167:

Based on available scientific literature and chemical databases, **Disperse Red 167** is characterized primarily as a monoazo disperse dye. Its principal application is as a fluorescent probe. It exhibits a change in its fluorescence properties (e.g., intensity, wavelength) in response to a specific target. **Disperse Red 167** is not designed for use as a general-purpose fluorescent probe.

To fulfill the user's request for detailed application notes and protocols for a red fluorescent probe, the following sections will focus on a representative application of **Disperse Red 167**.

Application Note: A Rosamine-Phenothiazine-Based Red Fluorescent Probe for the Detection of Hypochlorite

Audience: Researchers, scientists, and drug development professionals.

Introduction

Hypochlorite is a highly reactive oxygen species (ROS) that plays a crucial role in many physiological and pathological processes, including immune response. The detection of hypochlorite in aqueous solutions and living cells is of great importance. This application note describes the use of a Rosamine-Phenothiazine-Based Red Fluorescent Probe for the detection of hypochlorite.

Sensing Mechanism

The probe is designed based on a donor-excited photo-induced electron transfer (d-PeT) mechanism. In its native state, the phenothiazine moiety acts as a fluorescence quencher, leading to a decrease in the probe's fluorescence intensity.

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graph LR
    subgraph Sensing_Mechanism
        direction LR
        Probe_Off[Probe (Phenothiazine)\nFluorescence OFF]
        Probe_On[Oxidized Probe (Sulfoxide)\nFluorescence ON]
        Hypochlorite([Hypochlorite (ClO-)])
        Electron_Transfer[d-PeT]
        Probe_Off -- "Oxidation" --> Probe_On
        Hypochlorite -.-> Probe_On
        Probe_Off -.-> Electron_Transfer
    end
```

Caption: Workflow for in vitro detection of hypochlorite.

Methodology:

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Preparation of Reagents:

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Prepare a stock solution of the rosamine-phenothiazine probe (e.g., 1 mM) in dimethyl sulfoxide (DMSO).

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Prepare a stock solution of sodium hypochlorite (NaOCl) (e.g., 10 mM) in deionized water. The concentration

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Prepare a working buffer solution (e.g., 10 mM phosphate-buffered saline, PBS, pH 7.4).

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Fluorescence Measurement:

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In a quartz cuvette, add the working buffer.

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Add the probe stock solution to the cuvette to reach the final desired concentration (e.g., 10 μ M).

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Add varying concentrations of the NaOCl solution to the cuvette.

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Incubate the mixture for a short period (e.g., 1 minute) at room temperature.

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Measure the fluorescence emission spectrum (e.g., 570-700 nm) with an excitation wavelength of approximate

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Data Analysis:

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Plot the fluorescence intensity at the emission maximum (~585 nm) against the concentration of hypochlorit

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The limit of detection (LOD) can be calculated using the formula: $LOD = 3\sigma/k$, where σ is the standard devi

2. Bioimaging of Hypochlorite in Living Cells

This protocol outlines the steps for visualizing intracellular hypochlorite.

Caption: Workflow for cellular imaging of hypochlorite.

Methodology:

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Cell Culture:

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Culture an appropriate cell line (e.g., HeLa or RAW 264.7 macrophages) on a confocal imaging dish or glass

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Probe Loading:

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Wash the cells three times with PBS (pH 7.4).

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Incubate the cells with the probe (e.g., 5-10 μ M in serum-free culture medium) for 30 minutes at 37°C in a

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Stimulation and Imaging:

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Wash the cells again with PBS to remove any excess probe.

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To detect endogenous hypochlorite, stimulate the cells with an appropriate agent (e.g., lipopolysaccharide

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To detect exogenous hypochlorite, add a known concentration of NaOCl to the cell medium.

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Immediately capture fluorescence images using a confocal microscope with appropriate filter sets (e.g., ex

Selectivity

The probe exhibits high selectivity for hypochlorite over other biologically relevant reactive oxygen and nit

Conclusion

The rosamine-phenothiazine-based red fluorescent probe is a highly sensitive and selective tool for the detec

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